

# Application Notes and Protocols for MLT-231, a MALT1 Inhibitor

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## Compound of Interest

Compound Name: MLT-231

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## Abstract

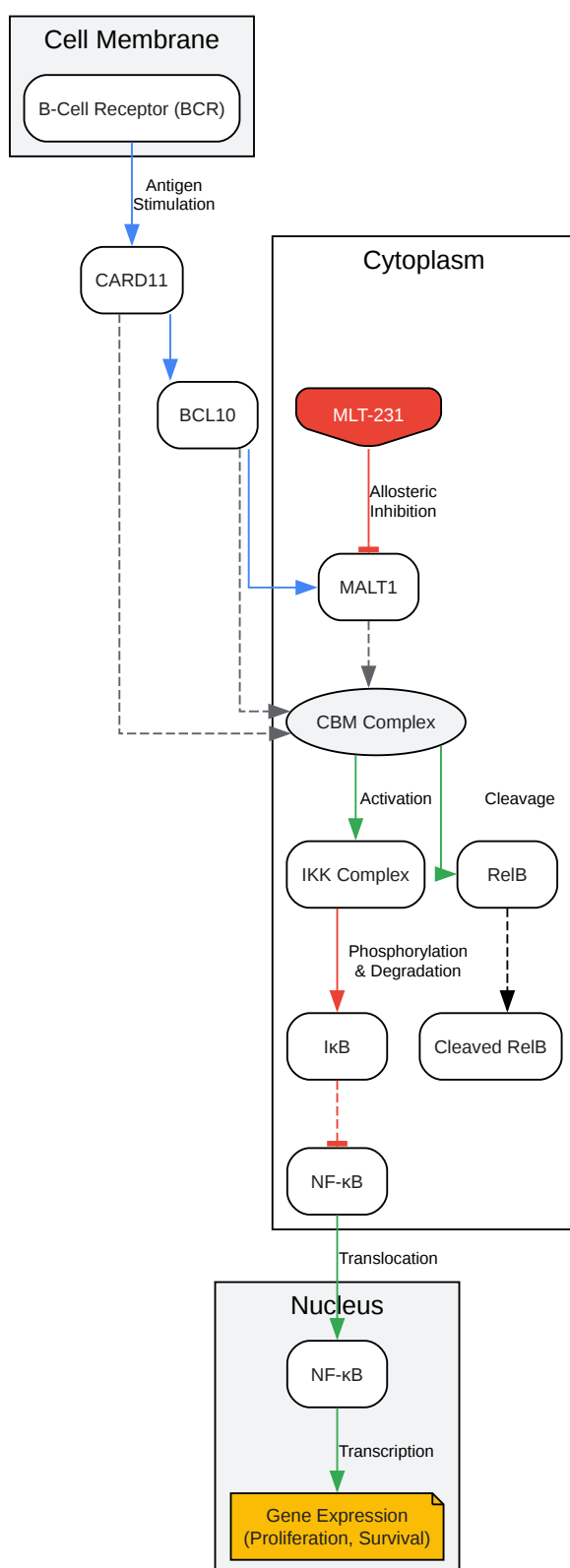
**MLT-231** is a potent and highly selective allosteric inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation protein 1 (MALT1).[1][2][3][4][5] MALT1 is a paracaspase that plays a critical role in the activation of NF-κB signaling downstream of the T-cell and B-cell antigen receptors.[3][5] Its proteolytic activity is essential for the survival of certain types of lymphomas, particularly the Activated B-cell like (ABC) subtype of Diffuse Large B-cell Lymphoma (ABC-DLBCL).[1][6][7] **MLT-231** inhibits the protease function of MALT1, preventing the cleavage of its substrates and subsequently suppressing the pro-survival NF-κB pathway. [1][3] These application notes provide detailed protocols for in vitro assays to characterize the activity of **MLT-231**.

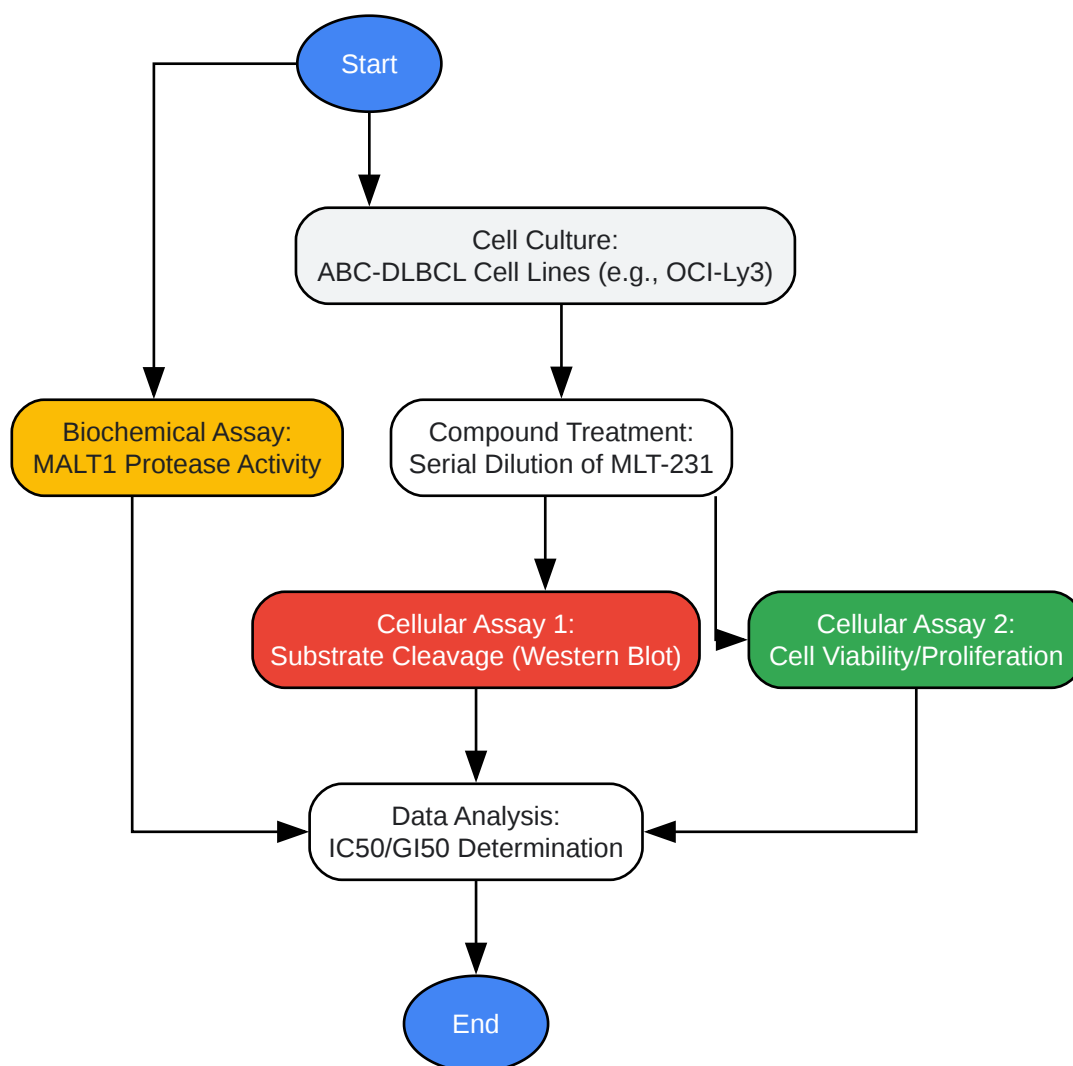
## Data Presentation

Parameter	Value	Cell Line/System	Reference
MALT1 Inhibition (IC50)	9 nM	Biochemical Assay	[1][3][5]
BCL10 Cleavage Inhibition (IC50)	160 nM	Cellular Assay	[1][3][4]
Cell Proliferation Inhibition	Low micromolar range	OCI-Ly3 (ABC-DLBCL)	[1][5]
NF-κB Target Gene Suppression	Effective at 50-5000 nM	OCI-Ly3 (ABC-DLBCL)	[1]

## Signaling Pathway

The diagram below illustrates the role of MALT1 in the NF-κB signaling pathway and the mechanism of action for **MLT-231**. Upon antigen receptor stimulation, the CBM complex, consisting of CARD11, BCL10, and MALT1, is formed.[8] This leads to the activation of MALT1's protease function, which cleaves substrates like BCL10 and RelB, ultimately resulting in the activation of the NF-κB transcription factor and promoting cell survival. **MLT-231** allosterically binds to MALT1, inhibiting its proteolytic activity and blocking the downstream signaling cascade.





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